

# An In-Depth Technical Guide to 3-(Pyrazin-2-yloxy)benzaldehyde

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## Compound of Interest

Compound Name: 3-(Pyrazin-2-yloxy)benzaldehyde

CAS No.: 887344-44-7

Cat. No.: B1364830

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This guide provides a comprehensive technical overview of **3-(Pyrazin-2-yloxy)benzaldehyde**, a key building block in medicinal chemistry and materials science. We will delve into its chemical properties, synthesis, characterization, and safety considerations, offering insights for researchers and professionals in drug development and related fields.

## Introduction: The Significance of the Pyrazinyloxy Moiety

**3-(Pyrazin-2-yloxy)benzaldehyde** belongs to a class of aromatic compounds that incorporate a pyrazine ring linked to a benzaldehyde moiety through an ether bond. The pyrazine heterocycle is a prevalent scaffold in numerous biologically active compounds, valued for its ability to act as a hydrogen bond acceptor and engage in various intermolecular interactions.<sup>[1]</sup> The presence of the aldehyde functional group provides a reactive handle for a wide array of chemical transformations, making this molecule a versatile intermediate in the synthesis of more complex structures.

The unique electronic properties conferred by the pyrazine ring can influence the reactivity and biological activity of the entire molecule, making pyrazinyloxy derivatives attractive targets for drug discovery programs.<sup>[2]</sup> These compounds are explored for their potential in developing novel therapeutics, particularly in areas where modulation of specific biological pathways is desired.<sup>[3]</sup>

## Physicochemical Properties and Identification

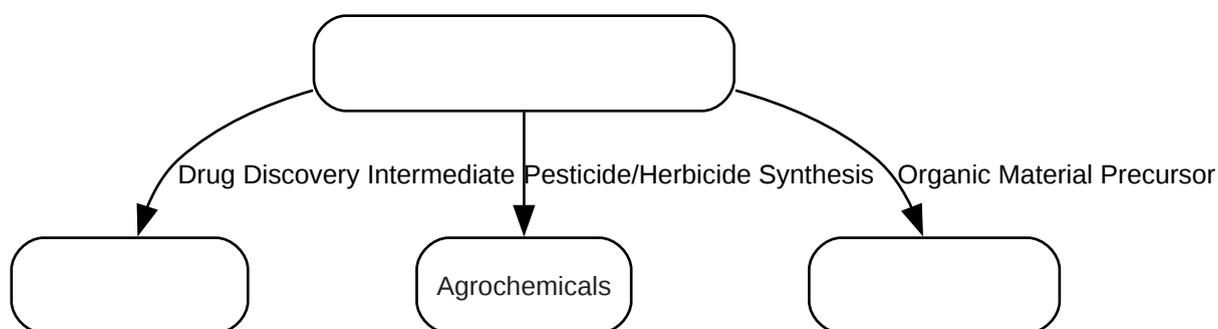
A clear identification of a chemical compound is paramount for scientific rigor. The key identifiers and properties for **3-(Pyrazin-2-yloxy)benzaldehyde** are summarized in the table below.

| Property          | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 887344-44-7  |        |
| Molecular Formula | C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> |        |
| Molecular Weight  | 200.19 g/mol   |        |
| Appearance        | Light brown solid  |        |

## Synthesis of 3-(Pyrazin-2-yloxy)benzaldehyde: A Mechanistic Approach

The synthesis of **3-(Pyrazin-2-yloxy)benzaldehyde** is typically achieved through a nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction. This mechanistic pathway is favored due to the electron-deficient nature of the pyrazine ring, which facilitates the attack of a nucleophile.

The most logical synthetic strategy involves the reaction of a halopyrazine, such as 2-chloropyrazine, with 3-hydroxybenzaldehyde in the presence of a suitable base. The base serves to deprotonate the hydroxyl group of 3-hydroxybenzaldehyde, forming a more nucleophilic phenoxide ion. This phenoxide then attacks the carbon atom bearing the halogen on the pyrazine ring, leading to the displacement of the halide and the formation of the desired ether linkage.



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